

In-Depth Technical Guide: Molecular Weight of 2,5-Hexadien-1-ol

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Compound of Interest

Compound Name: 2,5-Hexadien-1-ol

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This technical guide provides a comprehensive analysis of the molecular weight of **2,5-Hexadien-1-ol**, a significant chemical intermediate. The document details the calculation of its molecular weight, summarizes its key physicochemical properties, outlines the experimental basis for molecular weight determination, and presents a structural representation.

Core Molecular Data

2,5-Hexadien-1-ol is an unsaturated alcohol with the molecular formula $C_6H_{10}O$.^{[1][2]} Based on this formula, its calculated molecular weight is a fundamental parameter for stoichiometric calculations, analytical characterization, and formulation development.

Calculation of Molecular Weight

The molecular weight (MW) is derived by summing the atomic weights of its constituent atoms. The calculation is based on the standard atomic weights provided by the International Union of Pure and Applied Chemistry (IUPAC).

The formula for molecular weight calculation is: $MW = (\text{Number of C atoms} \times \text{Atomic Weight of C}) + (\text{Number of H atoms} \times \text{Atomic Weight of H}) + (\text{Number of O atoms} \times \text{Atomic Weight of O})$

Using the conventional atomic weights:

- Carbon (C): 12.011 u

- Hydrogen (H): 1.008 u[2]
- Oxygen (O): 15.999 u[3]

The calculation is as follows: $MW = (6 \times 12.011) + (10 \times 1.008) + (1 \times 15.999)$ $MW = 72.066 + 10.080 + 15.999$ $MW = 98.145$ g/mol

This calculated value is consistent with experimentally determined and computationally derived values found in chemical databases, which typically range from 98.14 to 98.1448 g/mol .[1][4]

Data Presentation: Physicochemical Properties

For ease of reference and comparison, the key identifiers and properties of **2,5-Hexadien-1-ol** are summarized in the table below.

Property	Value
Molecular Formula	C ₆ H ₁₀ O
Molecular Weight	98.145 g/mol (Calculated)
	98.14 g/mol (Computed by PubChem)[4]
CAS Number	42185-95-5
IUPAC Name	Hexa-2,5-dien-1-ol
Density	0.8756 g/cm ³ at 22 °C[1]
Boiling Point	71-72 °C at 14 Torr[1]
Polar Surface Area	20.23 Å ²
LogP (Octanol-Water)	1.11

Experimental Protocols: Molecular Weight Determination

While the molecular weight can be accurately calculated from the molecular formula, its experimental verification is crucial for structure confirmation and purity assessment. The

primary technique for determining the molecular weight of an organic compound like **2,5-Hexadien-1-ol** is Mass Spectrometry (MS).

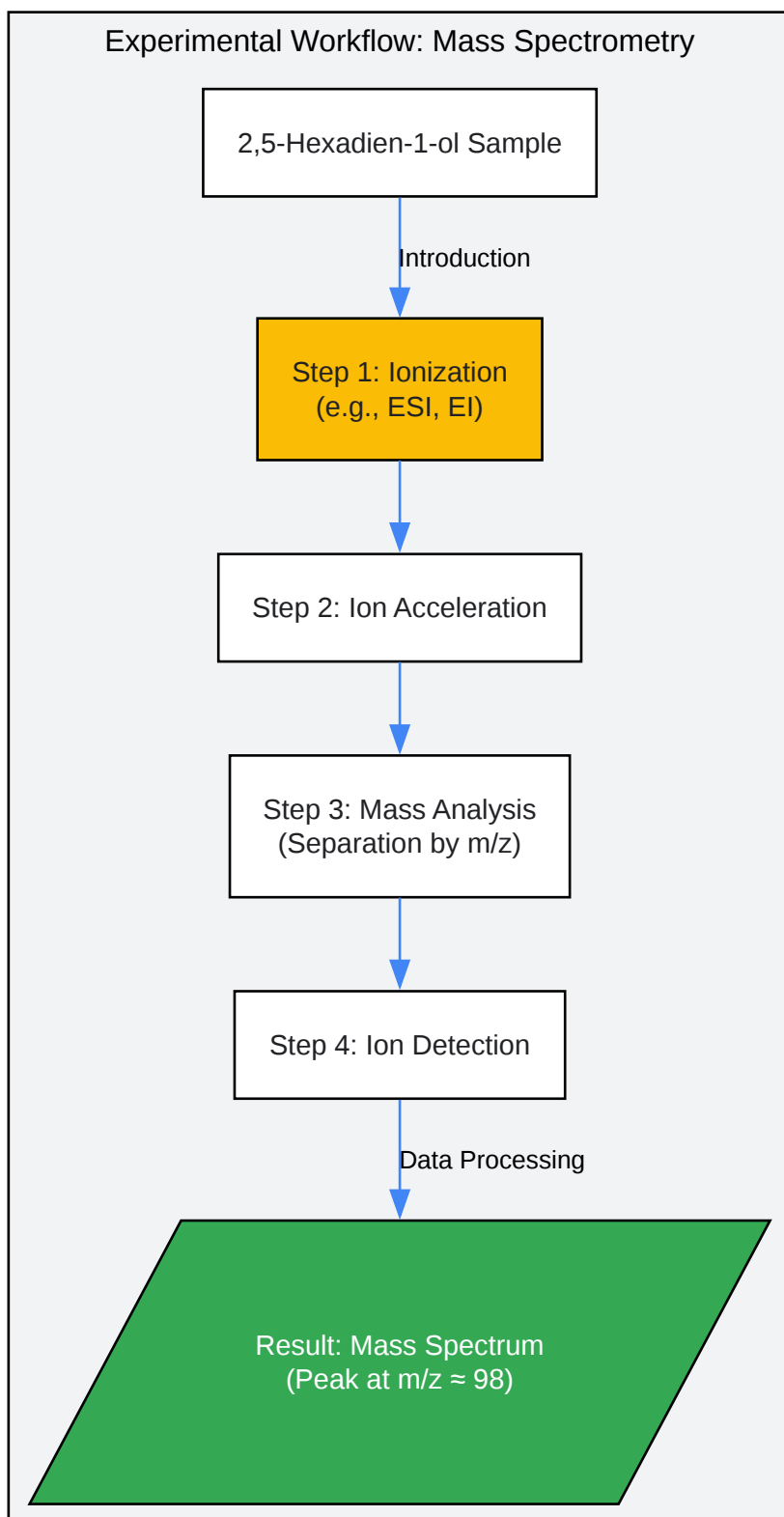
Methodology: Mass Spectrometry

Principle: Mass spectrometry measures the mass-to-charge ratio (m/z) of ionized molecules. By ionizing the sample and accelerating the resulting ions through a magnetic or electric field, the spectrometer separates them based on their m/z .

Workflow:

- **Ionization:** The **2,5-Hexadien-1-ol** sample is introduced into the ion source. Techniques such as Electron Ionization (EI) or Electrospray Ionization (ESI) are used to generate molecular ions (M^+) or protonated molecules ($[M+H]^+$).
- **Acceleration:** The generated ions are accelerated by an electric field into the mass analyzer.
- **Deflection/Analysis:** In the analyzer (e.g., a quadrupole or time-of-flight tube), the ions are separated based on their mass-to-charge ratio.
- **Detection:** A detector records the abundance of ions at each m/z value.
- **Data Interpretation:** The resulting mass spectrum will show a peak corresponding to the molecular ion. The m/z value of this peak provides the molecular weight of the compound. For **2,5-Hexadien-1-ol**, a prominent peak would be expected at approximately $m/z = 98$.

The following diagram illustrates the logical workflow of this experimental protocol.



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Mass Spectrometry Workflow

Visualization: Molecular Structure

To provide a clear representation of the atomic arrangement and bonding within **2,5-Hexadien-1-ol**, the following structural diagram is provided. It illustrates the connectivity of the six carbon atoms, ten hydrogen atoms, and one oxygen atom.

Atomic Connectivity Diagram

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